

A Technical Guide to the Biological Synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$

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Compound of Interest

Compound Name: 4-Octyl Itaconate- $^{13}\text{C}_5$

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This technical guide provides a comprehensive overview of the biological synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$, a crucial isotopically labeled derivative of the immunomodulatory metabolite, itaconate. This document outlines the biosynthetic pathway, detailed experimental protocols for the production of ^{13}C -labeled itaconic acid via fermentation and subsequent enzymatic esterification to 4-octyl itaconate, and quantitative data from relevant studies.

Introduction

Itaconic acid is a dicarboxylic acid produced by various fungi, most notably *Aspergillus terreus*. In mammalian immune cells, it is synthesized from the Krebs cycle intermediate cis-aconitate by the enzyme cis-aconitate decarboxylase (CAD), also known as immune-responsive gene 1 (IRG1). The cell-permeable derivative, 4-octyl itaconate, is widely used in research to study the anti-inflammatory and antioxidant effects of itaconate, which are mediated through the activation of the Nrf2 signaling pathway.^{[1][2]} The $^{13}\text{C}_5$ -labeled version of 4-octyl itaconate serves as a valuable tracer for metabolic flux analysis and as an internal standard for quantitative mass spectrometry-based studies.^{[3][4]}

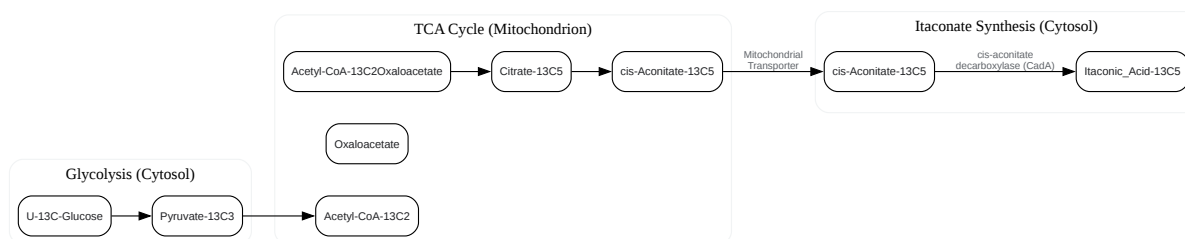
The biological synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$ is a two-stage process:

- **Fermentative Production of Itaconic Acid- $^{13}\text{C}_5$:** This stage involves the cultivation of a microorganism, typically *Aspergillus terreus*, on a ^{13}C -labeled carbon source, such as [U- ^{13}C]-glucose.
- **Enzymatic Esterification:** The purified itaconic acid- $^{13}\text{C}_5$ is then esterified with 1-octanol to produce 4-octyl itaconate- $^{13}\text{C}_5$ using a biocatalyst, such as an immobilized lipase.

Biological Synthesis Pathway of Itaconic Acid- $^{13}\text{C}_5$

The biosynthesis of itaconic acid begins with a ^{13}C -labeled glucose source, which is metabolized through glycolysis to pyruvate. Pyruvate then enters the tricarboxylic acid (TCA) cycle in the mitochondria. Through a series of enzymatic reactions, the ^{13}C carbons are incorporated into cis-aconitate. This intermediate is then transported to the cytosol and decarboxylated by cis-aconitate decarboxylase (CadA) to yield itaconic acid, which retains five of the original six carbons from glucose, hence the $^{13}\text{C}_5$ labeling.[5][6][7][8][9]

Below is a diagram illustrating the metabolic pathway for the biological synthesis of Itaconic Acid- $^{13}\text{C}_5$.



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Biosynthesis of Itaconic Acid- $^{13}\text{C}_5$ from [U- ^{13}C]-Glucose.

Experimental Protocols

Fermentative Production of Itaconic Acid- $^{13}\text{C}_5$

This protocol is based on established methods for itaconic acid fermentation using *Aspergillus terreus*, adapted for ^{13}C labeling.

Materials:

- *Aspergillus terreus* strain (e.g., ATCC 20514)
- $[\text{U-}^{13}\text{C}]$ -Glucose ($\geq 98\%$ purity)
- Yeast extract
- $(\text{NH}_4)_2\text{SO}_4$
- KH_2PO_4
- $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$
- Trace elements solution (e.g., $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$, $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, $\text{MnSO}_4 \cdot \text{H}_2\text{O}$)
- CaCO_3 (for pH control)
- Antifoaming agent
- Bioreactor (e.g., 5 L stirred-tank)
- High-Performance Liquid Chromatography (HPLC) system for quantification

Procedure:

- **Spore Suspension Preparation:** Prepare a spore suspension of *A. terreus* from a potato dextrose agar (PDA) slant by washing with sterile 0.85% NaCl solution containing 0.01% Tween 80.
- **Seed Culture:** Inoculate a 250 mL flask containing 50 mL of seed medium (20 g/L glucose, 5 g/L yeast extract, 1 g/L KH_2PO_4 , 0.5 g/L $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$) with the spore suspension. Incubate

at 37°C, 200 rpm for 24-48 hours.

- Fermentation:
 - Prepare the fermentation medium in the bioreactor: 100-150 g/L [U-¹³C]-Glucose, 2.5 g/L (NH₄)₂SO₄, 0.5 g/L KH₂PO₄, 1.0 g/L MgSO₄·7H₂O, and trace elements.
 - Sterilize the bioreactor and medium.
 - Inoculate the bioreactor with the seed culture (10% v/v).
 - Maintain the fermentation at 37°C, with an aeration rate of 1 vvm (volume of air per volume of liquid per minute) and agitation at 300-500 rpm.
 - Control the pH at 2.5-3.5 by the addition of sterile CaCO₃ or NaOH solution.
 - Add an antifoaming agent as needed.
- Monitoring and Harvesting: Monitor the concentration of [U-¹³C]-glucose and itaconic acid-¹³C₅ periodically using HPLC. The fermentation is typically carried out for 5-7 days. Harvest the fermentation broth when the glucose is depleted.
- Purification of Itaconic Acid-¹³C₅:
 - Separate the fungal biomass from the fermentation broth by filtration or centrifugation.
 - Acidify the supernatant to pH 1.5-2.0 with concentrated H₂SO₄.
 - Cool the solution to 4°C to crystallize the itaconic acid-¹³C₅.
 - Collect the crystals by filtration and wash with cold water.
 - Recrystallize from water to obtain pure itaconic acid-¹³C₅.
 - Dry the crystals under vacuum.

Enzymatic Synthesis of 4-Octyl Itaconate-¹³C₅

This protocol utilizes an immobilized lipase for the regioselective esterification of itaconic acid- $^{13}\text{C}_5$.

Materials:

- Itaconic Acid- $^{13}\text{C}_5$ (from the previous step)
- 1-Octanol
- Immobilized *Candida antarctica* Lipase B (CALB, e.g., Novozym® 435)
- Organic solvent (e.g., 2-methyl-2-butanol or toluene)
- Molecular sieves (3 Å)
- Rotary evaporator
- Silica gel for column chromatography

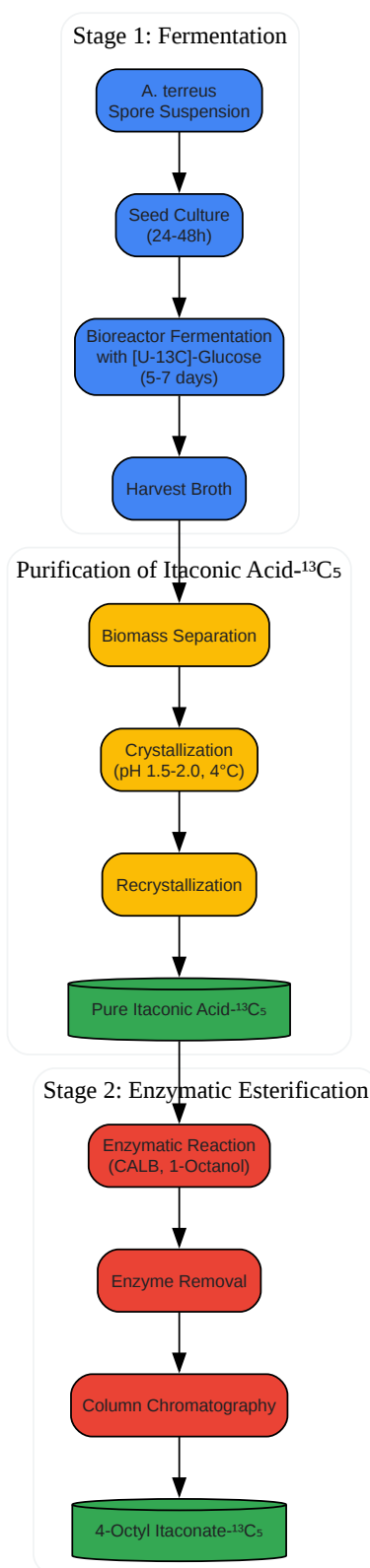
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve itaconic acid- $^{13}\text{C}_5$ (1 equivalent) and 1-octanol (1.1 equivalents) in the chosen organic solvent.
- **Dehydration:** Add activated molecular sieves to the mixture to remove water generated during the esterification.
- **Enzymatic Reaction:** Add immobilized CALB (typically 10% w/w of substrates) to the reaction mixture.
- **Incubation:** Incubate the reaction at 40-60°C with constant stirring for 24-72 hours.
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or HPLC.
- **Enzyme Removal:** Once the reaction is complete, remove the immobilized enzyme by filtration. The enzyme can be washed with the solvent and reused.

- Purification:
 - Remove the solvent from the filtrate using a rotary evaporator.
 - Purify the crude product by silica gel column chromatography using a gradient of hexane and ethyl acetate to isolate 4-octyl itaconate- $^{13}\text{C}_5$.
 - Confirm the identity and purity of the product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the biological synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$.



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Overall workflow for the synthesis of 4-Octyl Itaconate-¹³C₅.

Quantitative Data

The following tables summarize quantitative data reported in the literature for itaconic acid production and enzymatic esterification. Note that specific yields for the combined synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$ are not readily available and will depend on the optimization of the described protocols.

Table 1: Itaconic Acid Production by Fermentation

Microorganism	Carbon Source	Titer (g/L)	Yield (g/g)	Productivity (g/L/h)	Reference
<i>Aspergillus terreus</i>	Glucose	>100	-	-	[5]
<i>Aspergillus terreus</i> (engineered)	Liquefied corn starch	77.6	-	-	[10]
<i>Ustilago maydis</i> (engineered)	Glucose	>80	-	-	[11]
<i>Yarrowia lipolytica</i> (engineered)	Waste cooking oil	54.55	-	0.8	[12]
<i>Escherichia coli</i> (engineered)	Glucose	32	0.37	-	[13]

Table 2: Enzymatic Esterification of Itaconic Acid

Enzyme	Substrates	Solvent	Temperature (°C)	Yield (%)	Reference
Candida antarctica Lipase B (CALB)	Dimethyl itaconate, 1,4-butanediol	Diphenyl ether	80	87.7	[14]
Candida antarctica Lipase B (CALB)	Itaconic acid, n-butanol	Toluene	60	>95 (for monobutyl itaconate)	[15]

Conclusion

The biological synthesis of 4-Octyl Itaconate- $^{13}\text{C}_5$ is a feasible process that combines microbial fermentation and enzymatic catalysis. By utilizing ^{13}C -labeled glucose in a fermentation with high-yielding strains of *Aspergillus terreus* or other engineered microorganisms, it is possible to produce itaconic acid- $^{13}\text{C}_5$. Subsequent regioselective esterification with 1-octanol catalyzed by an immobilized lipase such as CALB provides a green and efficient route to the desired product. This guide provides a foundational framework for researchers to develop and optimize the production of this important isotopically labeled compound for advanced studies in metabolism and drug development.

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